

# Improving the energy resolution for Xenon-134 decay events

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## Compound of Interest

Compound Name: Xenon-134

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Welcome to the Technical Support Center for **Xenon-134** Decay Experiments. This guide provides troubleshooting advice, frequently asked questions (FAQs), and detailed protocols to assist researchers in improving the energy resolution for studies involving **Xenon-134**, particularly in the search for neutrinoless double beta decay ( $0\nu\beta\beta$ ).

## Frequently Asked Questions (FAQs)

### Q1: What is energy resolution and why is it critical for Xenon-134 decay experiments?

A1: Energy resolution refers to the ability of a detector to distinguish between two closely spaced energy depositions. In the context of **Xenon-134**, which is a candidate for double beta decay, excellent energy resolution is crucial to differentiate the potential signal of neutrinoless double beta decay ( $0\nu\beta\beta$ ) from the continuous spectrum of the two-neutrino double beta decay ( $2\nu\beta\beta$ ) and other background events.<sup>[1][2]</sup> A superior energy resolution minimizes the energy window of interest, thereby enhancing the experiment's sensitivity.<sup>[1]</sup>

### Q2: What are the primary factors that limit energy resolution in liquid xenon detectors?

A2: The energy resolution in liquid xenon (LXe) detectors, particularly dual-phase Time Projection Chambers (TPCs), is influenced by several factors:

- **Electron-ion Recombination Fluctuations:** Intrinsic statistical fluctuations in the recombination of ionization electrons and ions are a fundamental limiting factor.[3][4]
- **Electronic Noise:** Noise from readout electronics, such as preamplifiers and high-voltage supplies, can degrade the signal and, consequently, the energy resolution.[5]
- **Detector Non-uniformity:** Variations in light collection efficiency and electric field strength across the detector volume can lead to position-dependent signal responses, broadening energy peaks.
- **Signal Saturation:** At high energies, such as the Q-value of  $^{136}\text{Xe}$  decay ( $Q_{\beta\beta} \approx 2.46$  MeV), the readout electronics can become saturated, leading to a non-linear response and degraded resolution.[1][6]
- **Impurities:** Electronegative impurities in the liquid xenon can capture drifting electrons, reducing the charge signal and affecting resolution.

### Q3: What energy resolution has been achieved in current-generation xenon experiments?

A3: Different experimental approaches have yielded varying results. High-pressure gaseous xenon TPCs, like those used by the NEXT collaboration, have demonstrated an excellent energy resolution of about 1% Full Width at Half Maximum (FWHM) at the  $Q_{\beta\beta}$  of  $^{136}\text{Xe}$ . [7][8][9] Dual-phase liquid xenon TPCs, such as XENON1T, have also achieved impressive results, reaching a relative energy resolution ( $\sigma/\mu$ ) as low as  $(0.80 \pm 0.02)\%$  for single-site interactions at the  $Q_{\beta\beta}$ . [1][6]

## Troubleshooting Guide

**Problem 1: The measured energy resolution is worse than expected and varies over time.**

Possible Cause	Troubleshooting Steps
Degraded Xenon Purity	1. Monitor Electron Lifetime: Continuously measure the electron lifetime. A decrease indicates rising impurity levels. 2. Activate Purification System: Run the xenon gas through a getter to remove electronegative impurities. <a href="#">[10]</a> 3. Check for Leaks: Inspect the gas system for leaks that could introduce contaminants.
Electronic Noise	1. Analyze Noise Spectra: Use a spectrum analyzer or Fast Fourier Transform (FFT) on the raw data to identify sources of coherent noise. <a href="#">[5]</a> 2. Check Grounding and Shielding: Ensure all components are properly grounded and shielded to prevent ground loops and pick-up noise. 3. Upgrade Electronics: Consider upgrading to lower-noise front-end electronics or "clockless" high-voltage power supplies to eliminate switching noise. <a href="#">[5]</a>
Unstable Detector Conditions	1. Monitor Thermodynamics: Ensure stable temperature and pressure within the detector, as these affect xenon density and signal properties. <a href="#">[11]</a> 2. Verify HV Stability: Check the stability of the cathode, gate, and anode high voltages. Fluctuations can alter drift and amplification, affecting resolution.

## Problem 2: Energy peaks are broadened and show significant position dependency.

Possible Cause	Troubleshooting Steps
Non-uniform Light Collection	<ol style="list-style-type: none"><li>1. Perform Position-Resolved Calibrations: Use a collimated gamma source or an internal source like <math>^{83m}\text{Kr}</math> to map the light collection efficiency (LCE) across the detector volume.<a href="#">[12]</a></li><li>2. Apply Corrections: Develop and apply a 3D correction map to the scintillation signal (S1) based on the reconstructed interaction position.</li></ol>
Electric Field Inhomogeneity	<ol style="list-style-type: none"><li>1. Simulate Electric Field: Use finite element analysis software to simulate the electric field within the TPC to identify regions of non-uniformity.</li><li>2. Optimize Electrode Voltages: Adjust voltages on field-shaping electrodes to improve field uniformity.<a href="#">[11]</a></li><li>3. Apply Fiducial Volume Cuts: Restrict analysis to the central region of the detector where the electric field is most uniform.</li></ol>
Inaccurate Position Reconstruction	<ol style="list-style-type: none"><li>1. Calibrate Position Reconstruction: Use calibration data to refine the algorithms that determine the X, Y, and Z coordinates of an event.</li><li>2. Correct for Signal Saturation: Implement algorithms to correct for saturation in the charge signal (S2), as this can distort the reconstructed position and, in turn, the energy measurement.<a href="#">[1]</a></li></ol>

## Experimental Protocols & Data

### Protocol 1: Detector Energy Calibration using Radioactive Sources

A precise energy calibration is fundamental to achieving good energy resolution. This is typically performed using various radioactive sources that provide monoenergetic gamma-ray lines.

## Methodology:

- Source Deployment:
  - External Sources: Place collimated gamma-ray sources (e.g.,  $^{228}\text{Th}$ ,  $^{60}\text{Co}$ ) at various positions outside the cryostat to illuminate the detector.
  - Internal Sources: Inject a gaseous calibration source (e.g.,  $^{83\text{m}}\text{Kr}$ ,  $^{37}\text{Ar}$ , or Radon) into the xenon to achieve uniform distribution throughout the active volume.[\[11\]](#)[\[12\]](#)
- Data Acquisition: Record data from the calibration sources, ensuring sufficient statistics are collected for each energy peak.
- Signal Extraction: For each event, reconstruct the primary scintillation (S1) and ionization/electroluminescence (S2) signals.
- Position Correction: Apply position-dependent corrections to both S1 and S2 signals to account for variations in light collection and charge loss.
- Combined Energy Scale: In dual-phase TPCs, utilize the anti-correlation between scintillation and ionization signals to create a combined energy scale, which often yields the best resolution.[\[13\]](#)[\[14\]](#) The combined energy (E) can be calculated as:
  - $E = W * (n_{\text{ph}} + n_{\text{e}})$ , where W is the work function for creating a quantum (photon or electron) in xenon, and  $n_{\text{ph}}$  and  $n_{\text{e}}$  are the number of produced photons and electrons.[\[15\]](#)[\[16\]](#)
- Peak Fitting: Fit the monoenergetic peaks in the corrected energy spectrum with a suitable function (e.g., a Gaussian plus a background model) to determine the mean and standard deviation ( $\sigma$ ) for each peak.[\[15\]](#)
- Resolution Function: Plot the energy resolution (e.g.,  $\text{FWHM}/E$  or  $\sigma/E$ ) as a function of energy and fit it with a resolution function, typically of the form:
  - $\sigma/E = a / \sqrt{E} + b$ , where a represents stochastic fluctuations and b represents position-dependent and noise-related contributions.[\[3\]](#)

## Data Summary: Calibration Sources and Achieved Resolutions

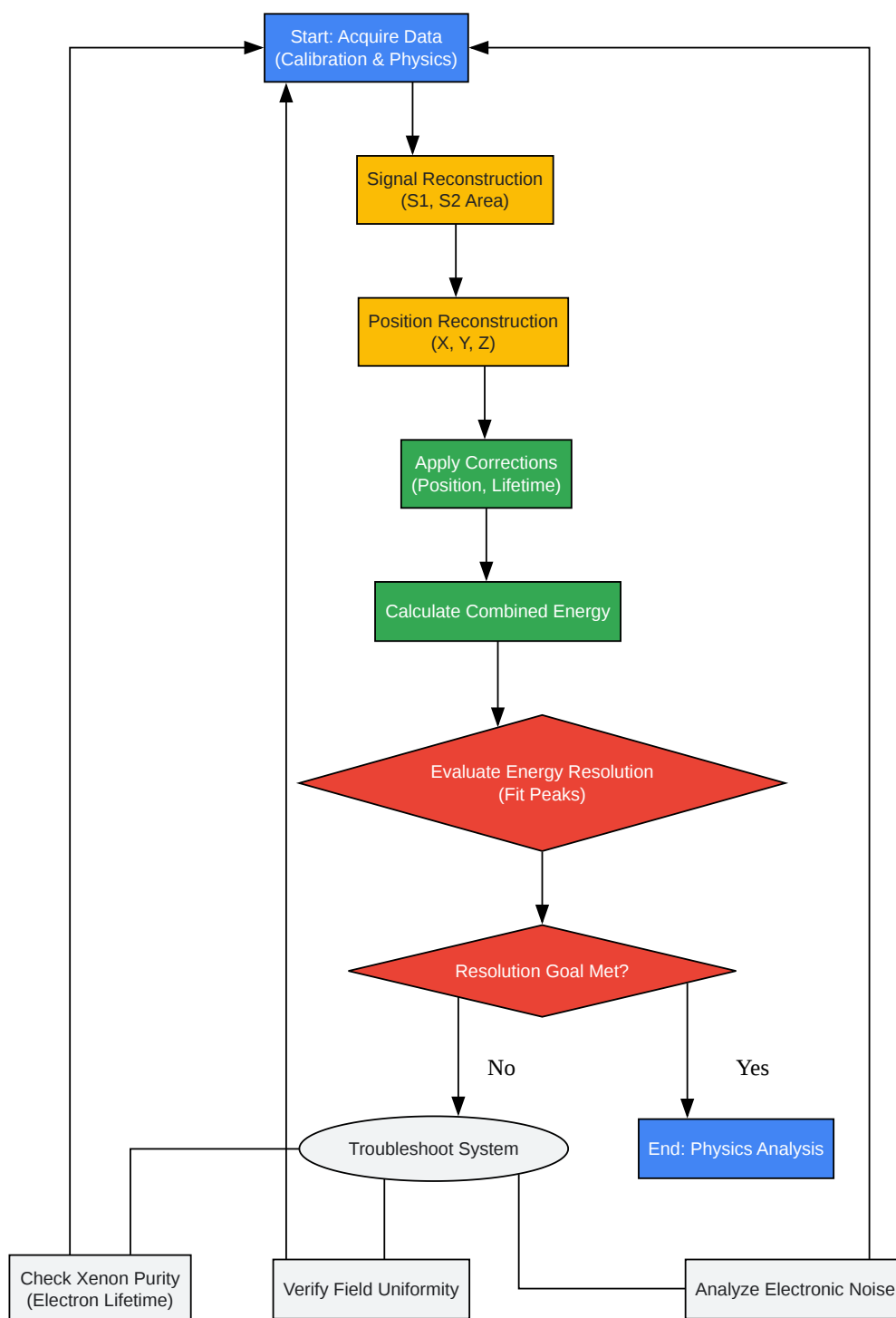
The table below summarizes common calibration sources and the energy resolutions achieved in prominent xenon-based experiments.

Experiment	Detector Type	Calibration Source(s)	Energy (keV)	Achieved Resolution (at Energy)	Reference
NEXT-White	High-Pressure Gas TPC	$^{83m}\text{Kr}$ , $^{137}\text{Cs}$	41.5, 662	~4% FWHM (at 41.5 keV), ~1% FWHM (at 662 keV)	[9][12]
EXO-200	Dual-Phase LXe TPC	$^{228}\text{Th}$ , $^{60}\text{Co}$	2615	$\sigma/E = 1.23\%$	[13]
XENON1T	Dual-Phase LXe TPC	$^{83m}\text{Kr}$ , $\text{CH}_3\text{T}$ , $^{220}\text{Rn}$	41.5, 2-18.6, Low E	$(\sigma/\mu) = (0.80 \pm 0.02)\%$ (at 2.46 MeV)	[1][6]
LUX	Dual-Phase LXe TPC	$^3\text{H}$ , $^{83m}\text{Kr}$ , $^{137}\text{Cs}$	5.2 - 661.7	-	[4]

## Visualizations

### Experimental Workflow for Energy Resolution Optimization

The following diagram illustrates the iterative workflow for diagnosing and improving energy resolution in a xenon TPC experiment.

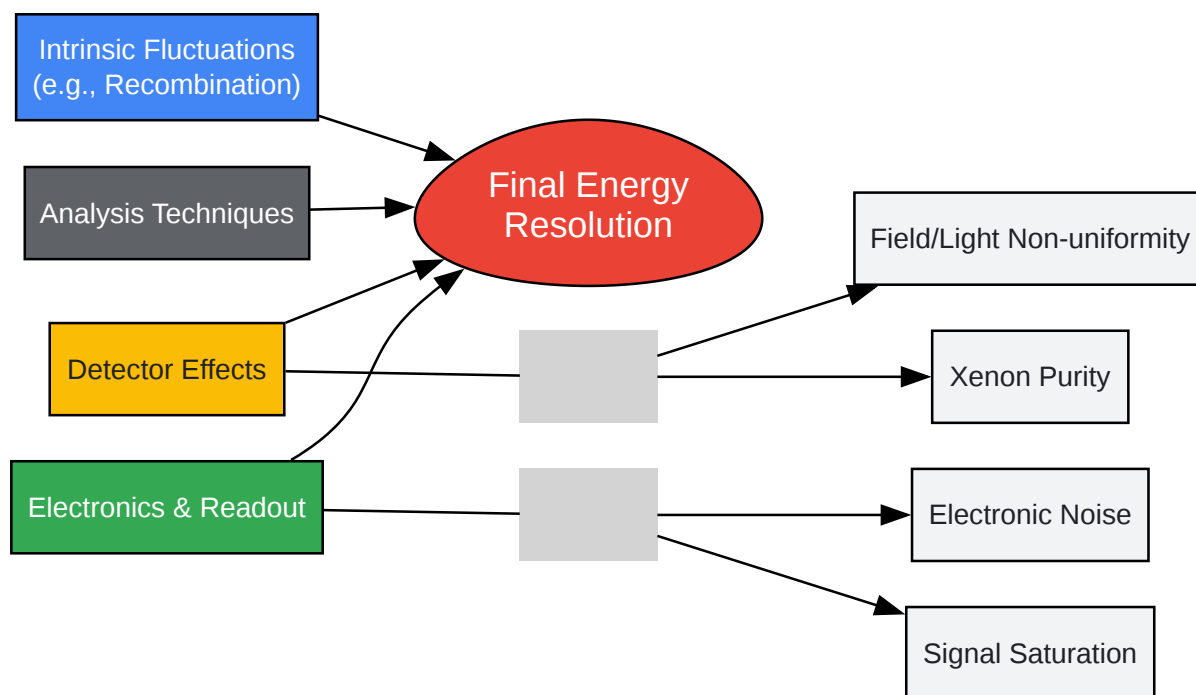


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Caption: Workflow for optimizing energy resolution in xenon detectors.

## Factors Affecting Energy Resolution

This diagram outlines the key factors that contribute to the final energy resolution of a detector.



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Caption: Key contributors to energy resolution in xenon experiments.

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## References

- 1. [eprints.whiterose.ac.uk](https://eprints.whiterose.ac.uk) [[eprints.whiterose.ac.uk](https://eprints.whiterose.ac.uk)]
- 2. [s3.cern.ch](https://s3.cern.ch) [[s3.cern.ch](https://s3.cern.ch)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. [1610.02076] Signal yields, energy resolution, and recombination fluctuations in liquid xenon [[arxiv.org](https://arxiv.org)]
- 5. [indico-sk.icrr.u-tokyo.ac.jp](https://indico-sk.icrr.u-tokyo.ac.jp) [[indico-sk.icrr.u-tokyo.ac.jp](https://indico-sk.icrr.u-tokyo.ac.jp)]



- 6. [2003.03825] Energy resolution and linearity of XENON1T in the MeV energy range [arxiv.org]
- 7. Energy calibration of the NEXT-White detector with 1% resolution near  $Q\beta\beta$  of  $^{136}\text{Xe}$  [escholarship.org]
- 8. The search of neutrinoless double beta decay with the NEXT experiment - 6th Joint Meeting of the APS Division of Nuclear Physics and the Physical Society of Japan [archive.aps.org]
- 9. escholarship.org [escholarship.org]
- 10. researchgate.net [researchgate.net]
- 11. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 12. dash.harvard.edu [dash.harvard.edu]
- 13. indico.stfc.ac.uk [indico.stfc.ac.uk]
- 14. agenda.infn.it [agenda.infn.it]
- 15. indico.cern.ch [indico.cern.ch]
- 16. The Xenon Road to Direct Detection of Dark Matter at LNGS: The XENON Project [mdpi.com]
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